

Application Notes and Protocols for E7766 in Murine Cancer Models

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Compound of Interest

Compound Name: *E7766 diammonium salt*

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Introduction

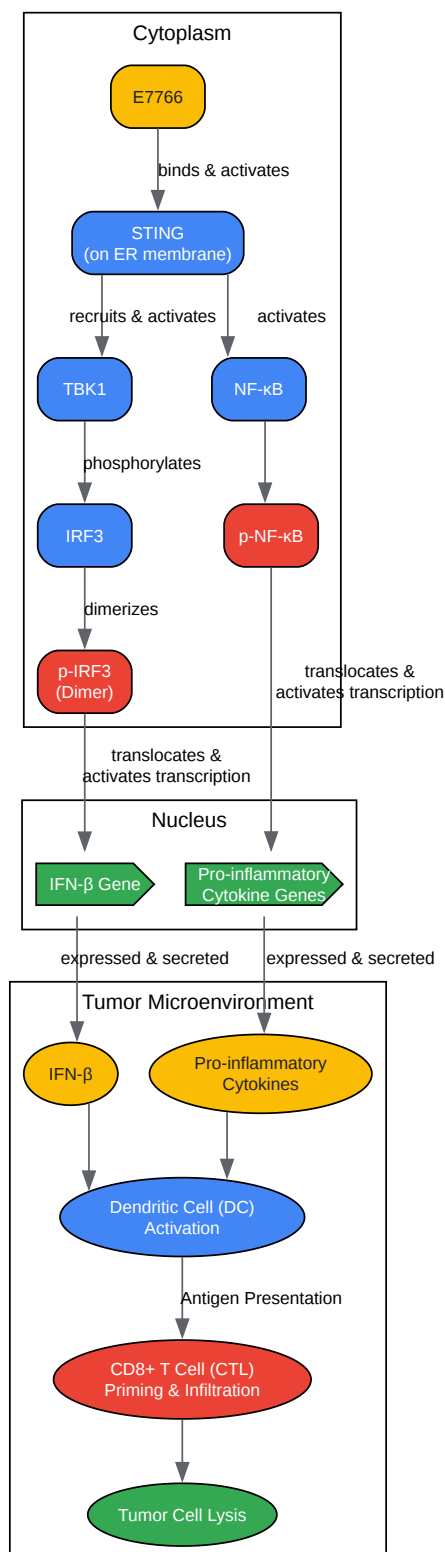
E7766 is a novel, macrocycle-bridged stimulator of interferon genes (STING) agonist that has demonstrated potent anti-tumor activity in a variety of preclinical murine cancer models. As a pan-genotypic STING agonist, E7766 effectively activates different human STING variants, making it a promising candidate for cancer immunotherapy. Its mechanism of action involves the activation of the STING pathway, which leads to the production of type I interferons (IFNs) and other pro-inflammatory cytokines. This, in turn, stimulates an innate and adaptive immune response characterized by the infiltration and activation of cytotoxic T lymphocytes (CTLs) within the tumor microenvironment, ultimately leading to tumor cell lysis.^[1]

These application notes provide a comprehensive overview of the use of E7766 in murine models of soft tissue sarcoma, colorectal carcinoma, and non-muscle invasive bladder cancer (NMIBC). Detailed protocols for key experiments are provided to guide researchers in the design and execution of their in vivo studies.

Mechanism of Action: E7766 Signaling Pathway

E7766 activates the STING pathway, a critical component of the innate immune system that detects cytosolic DNA. Upon binding to STING, E7766 induces a conformational change in the STING protein, leading to the recruitment and activation of TANK-binding kinase 1 (TBK1). TBK1 then phosphorylates interferon regulatory factor 3 (IRF3), which dimerizes and translocates to the nucleus to induce the expression of type I interferons, such as IFN- β .^[1] The activation of STING also leads to the activation of the NF- κ B signaling pathway, further promoting the expression of pro-inflammatory cytokines. This cascade of events enhances the cross-presentation of tumor-associated antigens by dendritic cells (DCs) to CD8⁺ T cells, leading to a robust anti-tumor immune response.^[1]

E7766 STING Signaling Pathway



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Caption: E7766 activates the STING pathway, leading to IFN- β production and a CTL-mediated anti-tumor response.

E7766 in Murine Cancer Models: Summary of In Vivo Data

The following tables summarize the quantitative data from key preclinical studies of E7766 in various murine cancer models.

Table 1: E7766 in a Syngeneic Soft Tissue Sarcoma Model

Parameter	Description
Cancer Model	KrasG12D/+ Trp53-/- (KP) Soft Tissue Sarcoma
Mouse Strain	C57BL/6
Tumor Cell Line	KP sarcoma cells
Tumor Implantation	1 x 10 ⁵ cells in 50 μ L PBS:Matrigel (1:1) injected into the gastrocnemius muscle
E7766 Dosage	3-9 mg/kg; 4 mg/kg used for combination studies
Administration	Intratumoral (i.t.) injection
Control Groups	Vehicle control
Key Outcomes	- Dose-dependent increase in survival. ^{[2][3]} - 4 mg/kg E7766 resulted in durable tumor clearance. ^{[2][3]} - Efficacy is dependent on CD8 ⁺ T cells and host STING expression. ^{[2][3]} - Induced a memory response against tumor rechallenge. ^[2]

Table 2: E7766 in a Syngeneic Colorectal Carcinoma Model

Parameter	Description
Cancer Model	CT26 Colorectal Carcinoma
Mouse Strain	BALB/c
Tumor Cell Line	CT26.WT
Tumor Implantation	Subcutaneous (s.c.) injection of 1×10^6 cells. Also tested in a liver metastasis model.
E7766 Dosage	Not specified in detail in publicly available literature.
Administration	Intratumoral (i.t.) injection
Control Groups	Vehicle control
Key Outcomes	- A single i.t. injection resulted in a 90% cure rate in a dual subcutaneous and liver tumor model.[4] - Cured animals developed a robust immune memory response.[4] - Significant tumor growth delay or complete regression observed.

Table 3: E7766 in Syngeneic Non-Muscle Invasive Bladder Cancer (NMIBC) Models

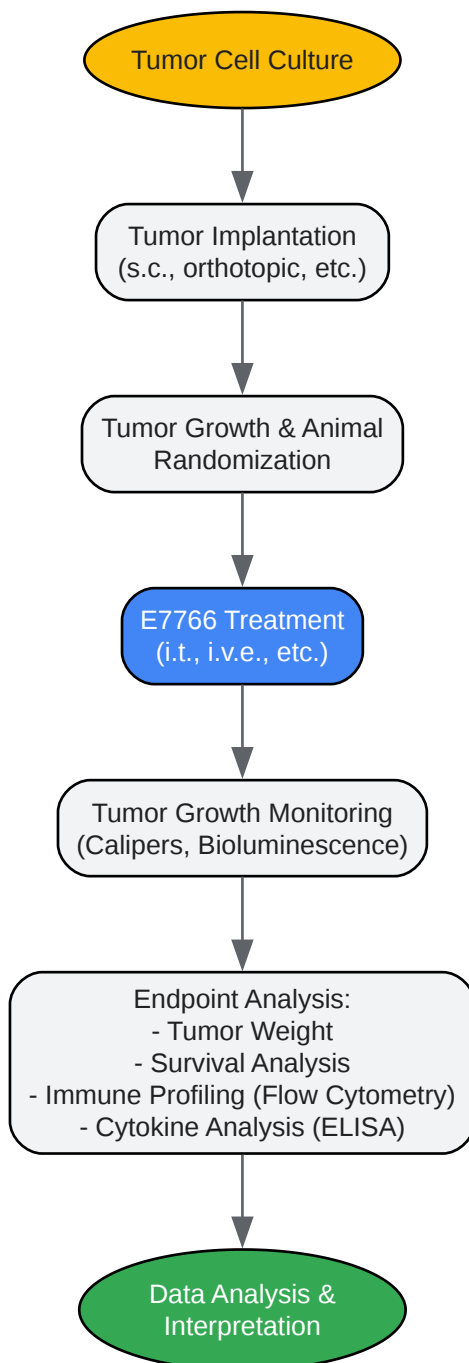
Parameter	MBT-2 Model	MB49-Luc Model
Cancer Model	Orthotopic Non-Muscle Invasive Bladder Cancer	Orthotopic Non-Muscle Invasive Bladder Cancer
Mouse Strain	C3H/HeN	C57BL/6
Tumor Cell Line	MBT-2	MB49-Luc
Tumor Implantation	5 x 10 ⁵ cells in 50 µL PBS	2.5 x 10 ⁵ cells in 50 µL PBS
E7766 Dosage	3, 10, 30, 100, or 300 µg/mouse	30 or 100 µg/mouse
Administration	Intravesical (i.v.e.) instillation	Intravesical (i.v.e.) instillation
Control Groups	Vehicle control, anti-PD-1 treatment	Vehicle control, anti-PD-1 treatment
Key Outcomes	- Dose-dependent anti-tumor activity and increased survival. - Induced effective immunological memory. - Ineffective response to anti-PD-1 treatment in this model. [5]	- Dose-dependent anti-tumor activity and increased survival. - Induced effective immunological memory. - Ineffective response to anti-PD-1 treatment in this model. [5]

Experimental Protocols

General Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of E7766 in a murine cancer model.

General Workflow for E7766 In Vivo Studies



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